

# Application of Brass in the Construction of Cryogenic Experimental Apparatus

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## Application Note Introduction

**Brass**, an alloy primarily of copper and zinc, is a versatile material frequently employed in the construction of cryogenic experimental apparatus. Its continued selection for components in low-temperature systems is attributed to a favorable combination of mechanical, thermal, and electrical properties that are maintained, and in some cases enhanced, at cryogenic temperatures. This document provides an overview of the application of **brass** in cryogenic environments, detailing its properties and providing protocols for its characterization.

### Why Use Brass in Cryogenic Apparatus?

**Brass** alloys offer a unique set of characteristics that make them suitable for various components in cryogenic systems, such as flanges, valves, heat exchangers, and electrical connectors.

#### Key Advantages:

 Good Ductility and Toughness at Low Temperatures: Unlike many ferrous materials that become brittle at cryogenic temperatures, brass and other face-centered cubic (f.c.c.) alloys retain and often improve their ductility and toughness.[1] This prevents catastrophic failure of components subjected to thermal stresses during cooling cycles.



- Adequate Mechanical Strength: The tensile strength and yield strength of brass increase as the temperature decreases, providing enhanced structural integrity at cryogenic operating conditions.
- Good Thermal Conductivity: While not as conductive as pure copper, brass possesses
  sufficient thermal conductivity for applications requiring efficient heat transfer, such as in heat
  exchangers or for thermal anchoring of components. Its lower thermal conductivity compared
  to copper can also be advantageous in applications where thermal isolation is desired.
- Ease of Machinability and Fabrication: **Brass** is known for its excellent machinability, allowing for the fabrication of complex components with high precision.[2][3] It can also be readily soldered and brazed, facilitating the assembly of cryogenic systems.
- Non-ferromagnetic Nature: Most brass alloys are non-magnetic, which is a critical requirement for experiments sensitive to magnetic fields, such as those in nuclear magnetic resonance (NMR) or quantum computing research.
- Corrosion Resistance: Certain **brass** alloys, such as Naval **Brass**, exhibit good corrosion resistance, which is beneficial in environments where condensation or exposure to corrosive agents may occur.[2][4][5]
- Cost-Effectiveness: Compared to other specialized cryogenic materials like titanium or nickel alloys, brass is a relatively low-cost option.

### **Common Brass Alloys for Cryogenic Applications**

The properties of **brass** can be tailored by varying the copper-to-zinc ratio and by adding other alloying elements. The two most common classes are alpha **brass**es (less than 37% zinc), which are ductile and can be cold worked, and alpha-beta (duplex) **brass**es (37-45% zinc), which are harder and stronger.

- Cartridge **Brass** (UNS C26000, 70/30 **Brass**): This alpha **brass** is one of the most common grades and is known for its excellent ductility and formability.[3][6][7][8] It is often used for fasteners, electrical components, and other parts that are cold-formed.
- Naval **Brass** (UNS C46400): This is an alpha-beta **brass** with the addition of about 1% tin to improve corrosion resistance, particularly against dezincification in seawater.[2][4][5][9][10] It



offers higher strength than cartridge **brass** and is suitable for structural components.

- Aluminum Brass: The addition of aluminum enhances the alloy's strength and corrosion resistance by forming a protective aluminum oxide layer on the surface.[11]
- Phosphor Bronze: While technically a bronze (copper-tin alloy), it is often used in similar applications. The addition of phosphorus increases wear resistance, fatigue resistance, and hardness, making it suitable for springs, bellows, and electrical contacts at cryogenic temperatures.[12][13]

# Data Presentation: Properties of Brass at Room and Cryogenic Temperatures

The following tables summarize the available quantitative data for common **brass** alloys. It is important to note that comprehensive cryogenic data for a wide range of **brass** alloys is not always readily available in the public domain. The provided data is a combination of values from the NIST cryogenic materials database and room-temperature specifications.

Table 1: Thermal Properties of Brass



Property	Temperature (K)	Cartridge Brass (UNS C26000)	Naval Brass (UNS C46400)	Units
Thermal Conductivity	300	~120[6]	~116[5]	W/(m·K)
77	~80 (Calculated from NIST data)	-	W/(m·K)	
4	~1.5 (Calculated from NIST data)	-	W/(m·K)	_
Specific Heat	300	377	380	J/(kg·K)
Cryogenic Trend	Decreases significantly	Decreases significantly		
Coefficient of Thermal Expansion (Mean, from 293K to T)	200	-	-	10 <sup>-6</sup> K <sup>-1</sup>
100	-	-	10 <sup>-6</sup> K <sup>-1</sup>	_
77	~14.5	-	10 <sup>-6</sup> K <sup>-1</sup>	_
4	~16.7	-	10 <sup>-6</sup> K <sup>-1</sup>	_

Note: Thermal conductivity values for C26000 at 77K and 4K are estimated based on the polynomial fit provided by the NIST Cryogenic Material Properties Database.[14] Specific heat and thermal expansion generally decrease with decreasing temperature for most metals.[15] [16]

Table 2: Mechanical Properties of **Brass** 



Property	Temperature (K)	Cartridge Brass (UNS C26000) - Annealed	Naval Brass (UNS C46400) - Half-Hard	Units
Yield Strength (0.2% Offset)	293	76 - 448[6]	172 - 455[5][10]	МРа
Cryogenic Trend	Increases	Increases		
Ultimate Tensile Strength	293	303 - 896[6]	379 - 607[5][10]	МРа
Cryogenic Trend	Increases	Increases		
Elongation at Break	293	up to 66%[6]	up to 50%[2]	%
Cryogenic Trend	Generally remains high or increases	Generally remains high or increases		
Young's Modulus	293	~117[6][17]	~117[2][9]	GPa
Cryogenic Trend	Increases slightly	Increases slightly		

Note: The mechanical properties of **brass** at room temperature can vary significantly depending on its temper (e.g., annealed, half-hard). At cryogenic temperatures, both yield and tensile strength are expected to increase, while elongation generally remains high, indicating good ductility.

## **Experimental Protocols**

# Protocol 1: Measurement of Thermal Conductivity of Brass at Cryogenic Temperatures

Objective: To determine the thermal conductivity of a **brass** alloy sample as a function of temperature in the range of 77 K to 300 K.

### Methodological & Application





Methodology: This protocol is based on the steady-state, guarded-comparative-longitudinal heat flow technique, similar to that described in ASTM E1225.

#### Apparatus:

- Cryostat with a vacuum shroud and radiation shields.
- Sample holder with a heater at one end and a heat sink at the other.
- Calibrated temperature sensors (e.g., silicon diodes or thermocouples).
- DC power supply for the heater.
- Data acquisition system to measure temperature and heater power.
- Brass sample of known dimensions (typically a cylindrical rod).

#### Procedure:

- Sample Preparation: Machine the brass sample into a cylindrical rod of known length and diameter. Drill small holes at specified locations along the length for the insertion of temperature sensors.
- Mounting: Mount the sample in the cryostat, ensuring good thermal contact between one end
  of the sample and the heat sink (cold finger) and the other end and the heater. Attach
  temperature sensors at the designated points along the sample.
- Evacuation and Cooling: Evacuate the cryostat to a high vacuum (<10<sup>-5</sup> Torr) to minimize convective heat transfer. Cool the heat sink using a cryogen (e.g., liquid nitrogen for 77 K).
- Steady-State Measurement: a. Apply a known DC power to the heater at the free end of the sample. b. Allow the system to reach thermal equilibrium (steady state), where the temperature at each sensor location is stable over time. c. Record the stable temperatures at each sensor location and the power supplied to the heater.
- Data Calculation: Calculate the thermal conductivity (k) using the one-dimensional Fourier's law of heat conduction:  $k = (Q * L) / (A * \Delta T)$  where:



- Q is the heat flow rate (power supplied by the heater).
- L is the distance between two temperature sensors.
- A is the cross-sectional area of the sample.
- $\circ$   $\Delta T$  is the temperature difference between the two sensors.
- Temperature Dependence: Repeat the measurement at different heat sink temperatures and heater powers to obtain thermal conductivity as a function of temperature.

## Protocol 2: Tensile Testing of Brass at Cryogenic Temperatures

Objective: To determine the mechanical properties (yield strength, ultimate tensile strength, and elongation) of a **brass** alloy at a specific cryogenic temperature (e.g., 77 K).

Methodology: This protocol is based on the principles outlined in ASTM E1450, "Standard Test Method for Tension Testing of Structural Alloys in Liquid Helium."

#### Apparatus:

- Universal Testing Machine (UTM) equipped with a cryostat and a load cell.
- Cryogenic extensometer for strain measurement.
- Dewar for liquid nitrogen.
- Brass test specimen machined to ASTM standards (e.g., ASTM E8).

#### Procedure:

- Specimen Preparation: Machine the brass specimen to the required dimensions as per ASTM E8. Mark the gauge length on the specimen.
- System Setup: a. Install the cryostat on the UTM. b. Mount the specimen in the grips of the testing machine within the cryostat. c. Attach the cryogenic extensometer to the specimen's gauge section.



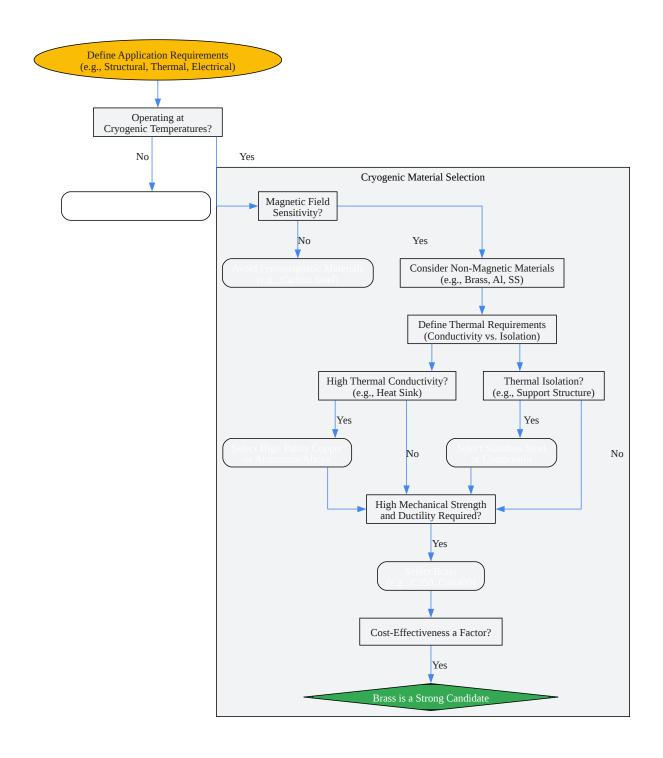




- Cooling: Fill the cryostat with liquid nitrogen to submerge the specimen and grips completely. Allow the specimen to reach thermal equilibrium at 77 K. Monitor the temperature with a sensor placed near the specimen.
- Tensile Test: a. Apply a tensile load to the specimen at a constant crosshead speed. b.
   Simultaneously record the load from the load cell and the elongation from the extensometer.
   c. Continue the test until the specimen fractures.
- Data Analysis: a. Plot the stress (load/original cross-sectional area) versus strain (change in length/original gauge length) curve. b. Determine the Yield Strength (typically at 0.2% offset).
   c. Determine the Ultimate Tensile Strength (the maximum stress on the curve). d. Calculate the percentage elongation after fracture by fitting the two broken halves of the specimen together and measuring the final gauge length.

## **Mandatory Visualizations**

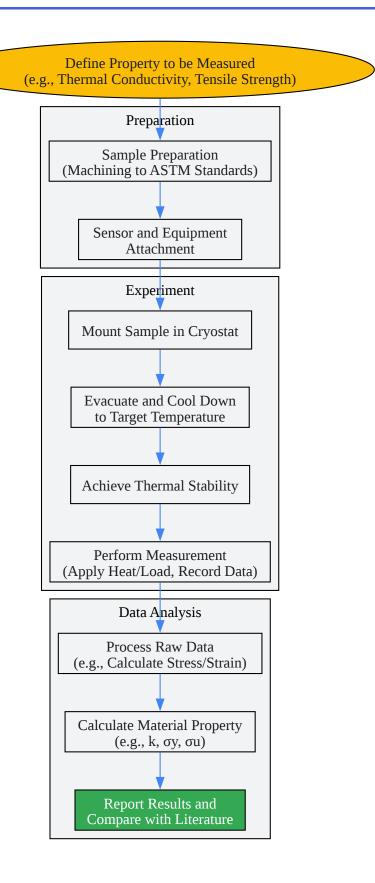




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Caption: Material selection workflow for cryogenic apparatus.





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